

Application Notes and Protocols for the Detection of EC18 in Tissue Samples

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Compound of Interest

Compound Name: EC18

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Introduction

The term "**EC18**" is not a standardized protein name and can refer to several proteins with a molecular weight of approximately 18 kDa that are associated with epithelial or endothelial cells. Based on current scientific literature, the most likely candidates for "**EC18**" are Gastrokine-1 (GKN1), also known as AMP-18, an 18-kDa protein secreted by epithelial cells, and Interleukin-18 (IL-18), a well-characterized 18-kDa cytokine expressed by various cells, including epithelial cells.

These application notes provide detailed protocols for the detection of both GKN1 and IL-18 in tissue samples, addressing the potential ambiguity of the term "**EC18**". We present methodologies for common protein detection techniques, summarize key quantitative data, and provide visual diagrams of signaling pathways and experimental workflows.

Part 1: Detection of Gastrokine-1 (GKN1/AMP-18)

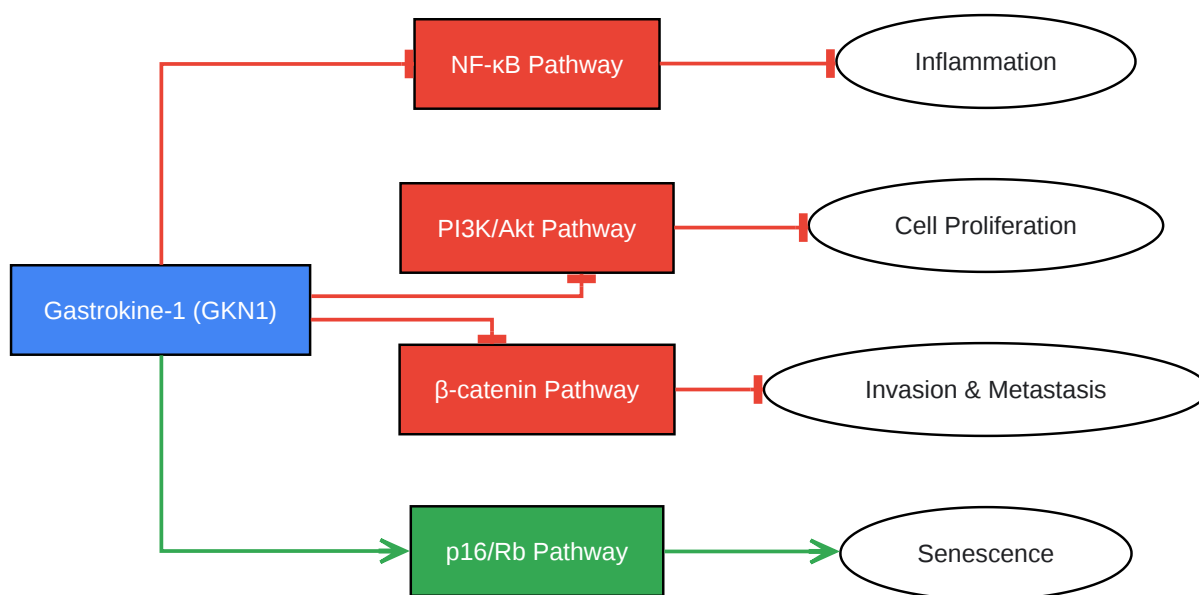
Gastrokine-1 (GKN1), also known as Antrum Mucosal Protein-18 (AMP-18), is a protein predominantly synthesized and secreted by the epithelial cells of the gastric antrum.[1] It is involved in maintaining the integrity of the gastric mucosal epithelium and has mitogenic properties.[2][3] A loss of GKN1 expression is frequently observed in gastric mucosa infected with *Helicobacter pylori* and in gastric cancer tissues, suggesting its role as a tumor suppressor.[1]

Data Presentation: GKN1/AMP-18 Detection Reagents

Application	Antibody Name/Clone	Host/Isotype	Recommended Dilution	Supplier (Example)	Reference
Western Blot (WB)	GKN1 Antibody (60130-1-Ig)	Mouse / IgG2a	1:5000 - 1:50000	Proteintech	[4]
Western Blot (WB)	GKN1 Polyclonal Antibody (14494-1-AP)	Rabbit / IgG	1:1000 - 1:4000	Proteintech	[5]
Immunohistochemistry (IHC)	GKN1 Antibody (60130-1-Ig)	Mouse / IgG2a	1:50 - 1:500	Proteintech	[4]
Immunohistochemistry (IHC)	GKN1 Polyclonal Antibody (14494-1-AP)	Rabbit / IgG	1:50 - 1:500	Proteintech	[5]

Signaling Pathway: Gastrophilin-1 (GKN1)

GKN1 is implicated in several signaling pathways that regulate inflammation, cell proliferation, and apoptosis. It has been shown to inhibit the NF- κ B signaling pathway and regulate cytokine expression.[\[1\]](#) Additionally, GKN1 can inhibit the PI3K/Akt and β -catenin signaling pathways, thereby disrupting invasion and metastasis of gastric cancer cells.[\[1\]](#) It can also induce senescence through the p16/Rb pathway.[\[3\]](#)



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Caption: GKN1 signaling pathways.

Part 2: Detection of Interleukin-18 (IL-18)

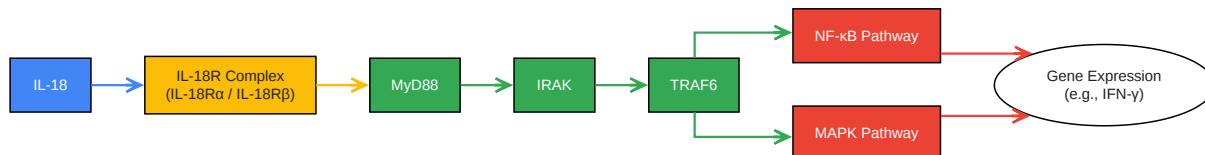
Interleukin-18 (IL-18) is a pro-inflammatory cytokine belonging to the IL-1 superfamily.[6] It is produced by various cell types, including macrophages and epithelial cells, as an inactive 24 kDa precursor (pro-IL-18), which is then cleaved by caspase-1 to its active 18 kDa form.[7][8] IL-18 plays a crucial role in both innate and adaptive immunity, primarily by inducing the production of interferon-gamma (IFN-γ).[6]

Data Presentation: IL-18 Detection Reagents

Application	Antibody Name/Clone	Host/Isotype	Recommended Dilution	Supplier (Example)	Reference
Western Blot (WB)	IL-18 Monoclonal Antibody (60070-1-Ig)	Mouse / IgG2a	1:5000	Proteintech	[7]
Western Blot (WB)	Anti-IL-18 Antibody (ab191860)	Rabbit / Polyclonal	0.5 µg/mL	Abcam	
Immunohistochemistry (IHC)	IL-18 Monoclonal Antibody (60070-1-Ig)	Mouse / IgG2a	1:1000	Proteintech	[7]
Immunohistochemistry (IHC)	Anti-IL-18 Antibody (E-8) (sc-133127)	Mouse / IgG2a	1:50 - 1:500	Santa Cruz Biotechnology	[9]
ELISA	Human IL-18 Matched Antibody Pair Kit (ab218185)	-	-	Abcam	
ELISA	Rat IL18 ELISA Kit	-	-	Elabscience	

Signaling Pathway: Interleukin-18 (IL-18)

The binding of mature IL-18 to its receptor complex (IL-18R α and IL-18R β) initiates a signaling cascade.[\[10\]](#) This leads to the recruitment of the adaptor protein MyD88, which in turn recruits and activates IRAK (IL-1 receptor-associated kinase).[\[10\]](#) Activated IRAK associates with TRAF6, leading to the activation of the NF- κ B and MAPK signaling pathways, ultimately resulting in the transcription of target genes like IFN- γ .[\[10\]](#)[\[11\]](#)



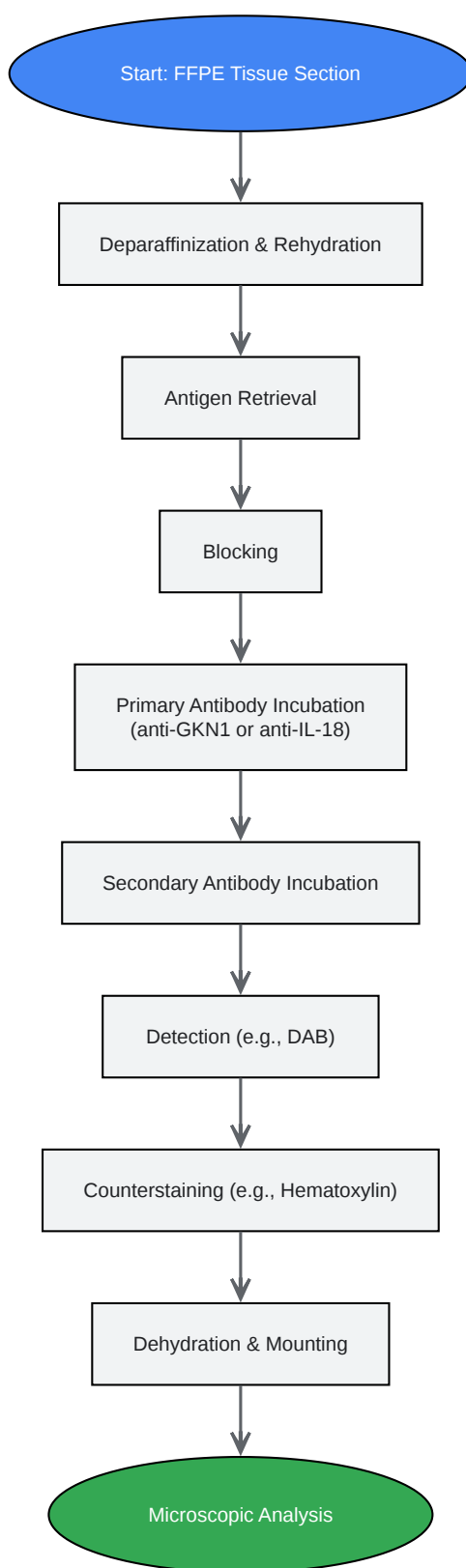
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Caption: IL-18 signaling pathway.

Experimental Protocols

Experimental Workflow: Immunohistochemistry (IHC)

The following diagram outlines the major steps for performing immunohistochemistry on formalin-fixed, paraffin-embedded (FFPE) tissue sections.



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Caption: Immunohistochemistry workflow.

Protocol: Immunohistochemistry (IHC-P) for GKN1 or IL-18

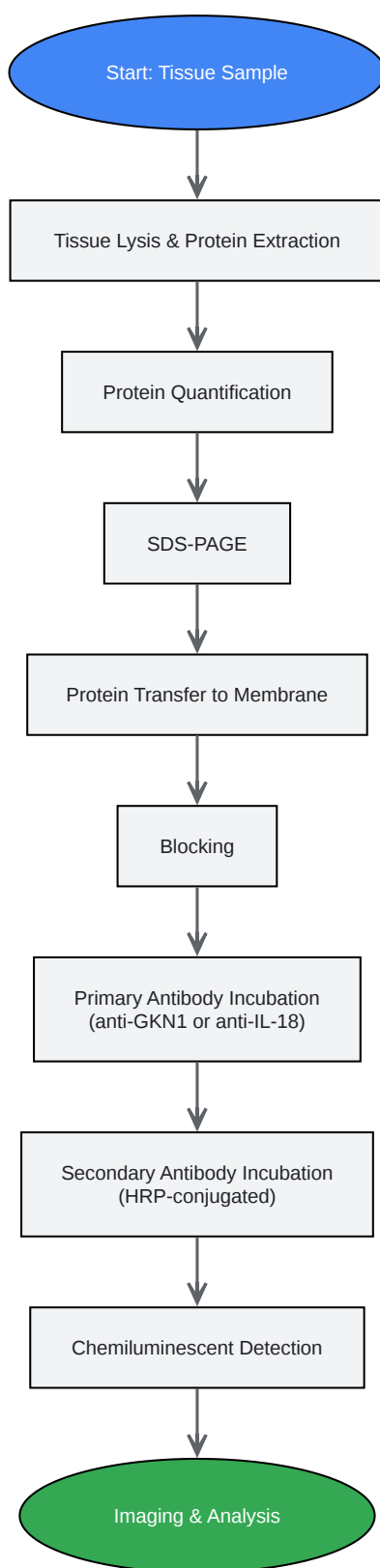
This protocol is a general guideline and may require optimization for specific antibodies and tissue types.

- Deparaffinization and Rehydration:
 - Immerse slides in xylene (2 changes for 5-10 minutes each).
 - Rehydrate through a graded series of ethanol (100%, 95%, 70%, 50%) for 5 minutes each.
 - Rinse with distilled water.
- Antigen Retrieval:
 - For heat-induced epitope retrieval (HIER), immerse slides in a retrieval solution (e.g., 10 mM Sodium Citrate, pH 6.0 or Tris-EDTA, pH 9.0).
 - Heat to 95-100°C for 10-20 minutes.
 - Allow slides to cool to room temperature.
- Blocking:
 - Wash slides in PBS or TBST.
 - Block endogenous peroxidase activity with 3% H₂O₂ in methanol for 10-15 minutes.
 - Wash with buffer.
 - Incubate with a blocking solution (e.g., 5% normal serum from the species of the secondary antibody) for 30-60 minutes.
- Primary Antibody Incubation:
 - Dilute the primary antibody (anti-GKN1 or anti-IL-18) in blocking buffer to the recommended concentration.

- Incubate slides with the primary antibody overnight at 4°C in a humidified chamber.
- Secondary Antibody Incubation:
 - Wash slides with buffer (3 changes for 5 minutes each).
 - Incubate with a biotinylated or polymer-based secondary antibody for 30-60 minutes at room temperature.
- Detection:
 - Wash slides with buffer.
 - Incubate with an enzyme conjugate (e.g., Streptavidin-HRP) for 30 minutes.
 - Wash with buffer.
 - Apply the chromogen substrate (e.g., DAB) and monitor for color development.
 - Stop the reaction by rinsing with distilled water.
- Counterstaining, Dehydration, and Mounting:
 - Counterstain with hematoxylin for 1-2 minutes.
 - "Blue" the sections in running tap water.
 - Dehydrate through a graded series of ethanol and clear in xylene.
 - Mount with a permanent mounting medium.

Experimental Workflow: Western Blotting

The following diagram illustrates the key stages of a Western Blotting experiment for protein detection in tissue lysates.



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References

- 1. The Role of Gastrophilin 1 in Gastric Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Gastrophilin 1 inhibits gastrin-induced cell proliferation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Gastrophilin-1 (18 kDa antrum mucosa protein, AMP-18, CA11, GKN1, AMP18, UNQ489/PRO1005) | BioVendor R&D [biovendor.com]
- 4. Gastrophilin 1 antibody (60130-1-Ig) | Proteintech [ptglab.com]
- 5. Gastrophilin 1 antibody (14494-1-AP) | Proteintech [ptglab.com]
- 6. Interleukin 18 - Wikipedia [en.wikipedia.org]
- 7. IL-18 antibody (60070-1-Ig) | Proteintech [ptglab.com]
- 8. blog.mblintl.com [blog.mblintl.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. researchgate.net [researchgate.net]
- 11. A comprehensive pathway map of IL-18-mediated signalling - PMC [pmc.ncbi.nlm.nih.gov]
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